

Quantifying Fosmidomycin Uptake in Bacterial Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: Fosmidomycin

Cat. No.: B15558963

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Introduction

Fosmidomycin is a phosphonic acid antibiotic that targets the non-mevalonate (MEP) pathway of isoprenoid biosynthesis, a crucial metabolic route in many bacteria, including *Escherichia coli* and *Pseudomonas aeruginosa*.^{[1][2]} The efficacy of **fosmidomycin** is critically dependent on its ability to penetrate the bacterial cell wall and accumulate intracellularly to inhibit its target, 1-deoxy-D-xylulose 5-phosphate reductoisomerase (DXR).^{[3][4]} Therefore, quantifying the uptake of **fosmidomycin** is essential for understanding its antibacterial activity, investigating mechanisms of resistance, and developing more potent derivatives.

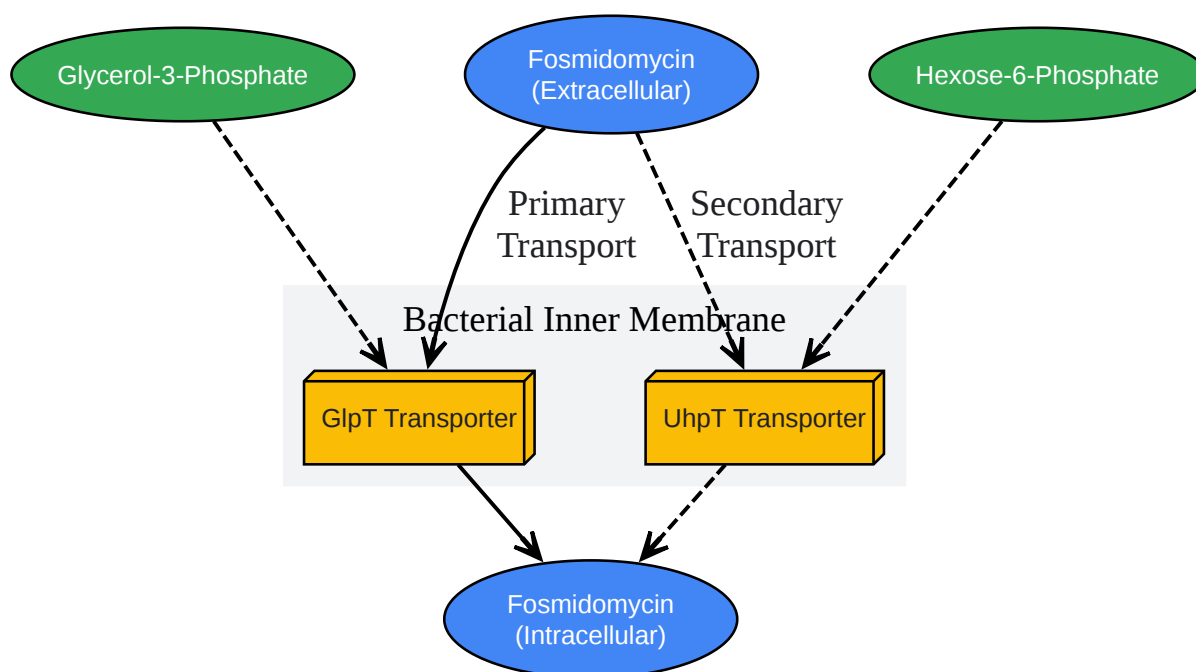
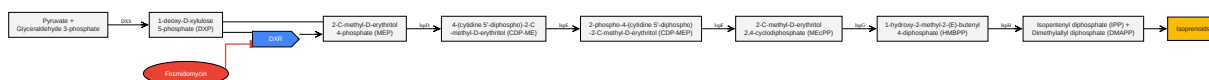
These application notes provide detailed protocols for quantifying **fosmidomycin** uptake in bacterial cells using two primary methods: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Radiolabeling Assays. Additionally, we present relevant signaling pathways and quantitative data to support experimental design and data interpretation.

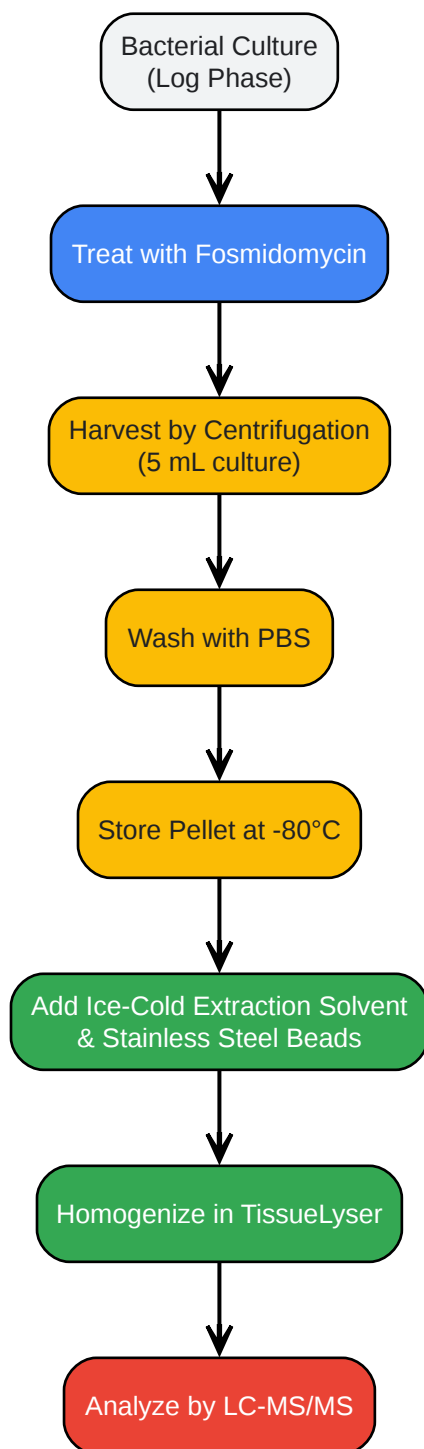
Key Signaling and Transport Pathways

The Non-Mevalonate (MEP) Pathway and Fosmidomycin Inhibition

Fosmidomycin specifically inhibits DXR (1-deoxy-D-xylulose 5-phosphate reductoisomerase), the second enzyme in the MEP pathway, which is responsible for the synthesis of isoprenoid

precursors.[1][3] This pathway is essential for the production of vital molecules like quinones and components of the cell wall.[4]





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